Introduction: The Convergence of Strain-Promoted Click Chemistry and Enhanced Biocompatibility

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Compound of Interest

Compound Name: *DBCO-PEG4-acid*

Cat. No.: *B606961*

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In the landscape of modern bioconjugation, the demand for highly efficient, specific, and biocompatible ligation strategies is paramount. Dibenzocyclooctyne-PEG4-acid (**DBCO-PEG4-acid**) has emerged as a cornerstone reagent, ingeniously combining the power of strain-promoted azide-alkyne cycloaddition (SPAAC) with the beneficial properties of a hydrophilic polyethylene glycol (PEG) spacer. This heterobifunctional linker provides researchers in drug development, diagnostics, and materials science with a robust tool for the precise covalent modification of biomolecules under physiological conditions.[1]

The core utility of **DBCO-PEG4-acid** lies in its dual reactivity. The dibenzocyclooctyne (DBCO) group, a highly strained cyclooctyne, readily participates in copper-free "click" reactions with azide-functionalized molecules.[2] This bioorthogonal reaction proceeds with remarkable kinetics and specificity, obviating the need for cytotoxic copper catalysts that can compromise the integrity of sensitive biological systems.[1][3] Complementing the DBCO moiety is a terminal carboxylic acid, which allows for versatile conjugation to primary amines on proteins, peptides, or other biomolecules following activation.[4] The intervening tetraethylene glycol (PEG4) linker is not merely a spacer; it imparts enhanced aqueous solubility, reduces

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aggregation, and minimizes steric hindrance, thereby preserving the native conformation and function of the conjugated biomolecules.[3][5]

This guide serves as a comprehensive technical resource for researchers and scientists, offering a deep dive into the physicochemical properties of **DBCO-PEG4-acid**, detailed protocols for its application, and expert insights into optimizing its use in complex biological systems.

Core Physicochemical Properties of DBCO-PEG4-Acid

A thorough understanding of the physicochemical properties of **DBCO-PEG4-acid** is critical for its effective handling, storage, and deployment in experimental workflows. These properties dictate its behavior in various solvent systems, its stability over time, and its reactivity.

Property	Value	Source(s)
Molecular Formula	$C_{30}H_{36}N_2O_8$	[4][6]
Molecular Weight	552.6 g/mol (or 552.62 g/mol)	[4][6][7]
CAS Number	1537170-85-6	[4][6]
Appearance	Light yellow oil or viscous liquid	[7][8]
Purity	Typically >95% (as determined by HPLC)	[4][6]
Solubility	Soluble in organic solvents such as DMSO, DMF, DCM, THF, and Chloroform.[4][5][9]	[4][5][9]
Storage Conditions	Long-term storage at -20°C is recommended.[4][7] For short-term storage, 4°C is acceptable.[7] It should be kept in a dry, dark environment.[9][10]	[4][7][9][10]

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The Chemistry of DBCO-PEG4-Acid: A Two-Fold Reactive System

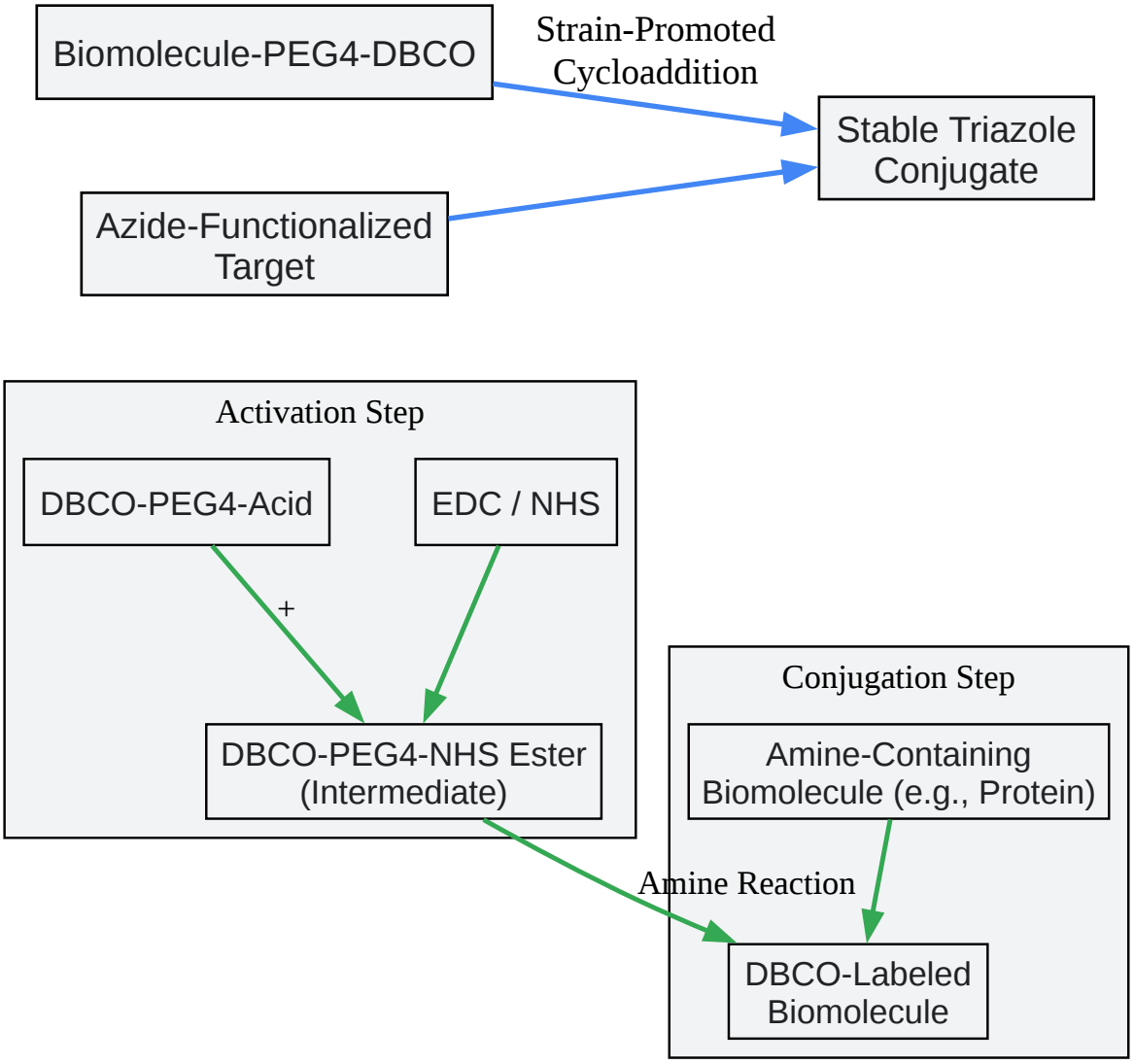
The utility of **DBCO-PEG4-acid** is rooted in its two distinct reactive functionalities: the DBCO group for copper-free click chemistry and the terminal carboxylic acid for amine conjugation.

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

The DBCO moiety is the engine of the copper-free click reaction. The significant ring strain of the cyclooctyne ring dramatically lowers the activation energy for the [3+2] cycloaddition reaction with an azide, allowing the reaction to proceed rapidly at physiological temperatures and pH without a catalyst.[5] This reaction is highly specific, as neither the DBCO nor the azide group reacts with other functional groups commonly found in biological systems, ensuring a clean and targeted ligation.[1][11]

Diagram of the SPAAC Reaction

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Caption: Activation of **DBCO-PEG4-acid** and subsequent conjugation to an amine-containing biomolecule.

Experimental Protocols: A Practical Guide

The following protocols provide a framework for the use of **DBCO-PEG4-acid**. It is essential to optimize these protocols for specific applications and biomolecules.

Protocol 1: Activation of **DBCO-PEG4-Acid** and Conjugation to a Protein

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This protocol describes the in situ activation of the carboxylic acid and subsequent conjugation to a protein.

Materials:

- **DBCO-PEG4-acid**
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- N-(3-Dimethylaminopropyl)-N′-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS)
- Protein solution in an amine-free buffer (e.g., PBS, pH 7.2-7.5)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column or dialysis cassette for purification

Procedure:

- Preparation of Reagents:
  - Equilibrate all reagents to room temperature before use.
  - Prepare a 10 mM stock solution of **DBCO-PEG4-acid** in anhydrous DMF or DMSO.
  - Prepare 100 mM stock solutions of EDC and NHS in anhydrous DMF or DMSO. Note: EDC and NHS are moisture-sensitive; prepare fresh solutions.
- Activation of **DBCO-PEG4-Acid**:
  - In a microcentrifuge tube, combine the **DBCO-PEG4-acid** stock solution with the EDC and NHS stock solutions. A molar ratio of 1:1.2:1.2 (DBCO-acid:EDC:NHS) is a good starting point.
  - Incubate the activation mixture at room temperature for 15-30 minutes.
- Conjugation to Protein:

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- Add the activated DBCO-PEG4-NHS ester solution to the protein solution. The molar excess of the linker over the protein will depend on the desired degree of labeling and should be optimized. A 10- to 20-fold molar excess is a common starting point for antibodies. [12] * Incubate the reaction at room temperature for 2 hours or at 4°C overnight.

- Quenching the Reaction:
  - Add the quenching buffer to the reaction mixture to a final concentration of 50-100 mM to consume any unreacted NHS ester.
  - Incubate for 15 minutes at room temperature.
- Purification:
  - Remove the excess, unreacted labeling reagent and byproducts by size-exclusion chromatography (e.g., a desalting column) or dialysis against an appropriate buffer.

Protocol 2: Copper-Free Click Reaction with an Azide-Modified Molecule

This protocol outlines the reaction of a DBCO-labeled biomolecule with an azide-functionalized partner.

Materials:

- DBCO-labeled biomolecule (from Protocol 1)
- Azide-functionalized molecule
- Reaction buffer (e.g., PBS, pH 7.4). Note: Do not use buffers containing sodium azide. [5] Procedure:
- Reaction Setup:
  - Combine the DBCO-labeled biomolecule and the azide-functionalized molecule in the reaction buffer.

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- The stoichiometry of the reaction partners should be optimized. A slight molar excess (1.5-3 equivalents) of one component can drive the reaction to completion. [5]

- Incubation:
  - Incubate the reaction at room temperature for 4-12 hours or at 4°C for 12-24 hours. [13]The reaction time can be extended to improve efficiency. [12]

- Purification (if necessary):
  - If one of the components was used in a significant excess, purification may be required to remove the unreacted material. The purification method will depend on the nature of the conjugated product (e.g., size-exclusion chromatography, affinity chromatography).

Applications in Research and Drug Development

The unique properties of **DBCO-PEG4-acid** make it a valuable tool in a variety of applications:

- Antibody-Drug Conjugates (ADCs): **DBCO-PEG4-acid** is used to link cytotoxic drugs to antibodies, creating targeted cancer therapies. [14][15]The PEG linker can improve the pharmacokinetic properties of the ADC.

- PROTACs: In the field of targeted protein degradation, this linker can be incorporated into Proteolysis Targeting Chimeras (PROTACs) to connect a target-binding ligand and an E3 ligase-binding ligand. [7]* Biomolecule Labeling and Imaging: Proteins, peptides, and nucleic acids can be labeled with **DBCO-PEG4-acid** for subsequent conjugation to imaging agents (e.g., fluorophores) or affinity tags (e.g., biotin) that have been modified with an azide.

- Surface Modification: The DBCO group can be immobilized on surfaces to create platforms for the specific capture of azide-modified biomolecules, which is useful in the development of biosensors and microarrays.

Conclusion

DBCO-PEG4-acid stands as a testament to the power of chemical innovation in advancing biological research and therapeutic development. Its combination of a highly reactive, bioorthogonal DBCO group, a versatile carboxylic acid handle, and a biocompatible PEG linker

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provides an unparalleled solution for creating stable and functional bioconjugates. By understanding its fundamental physicochemical properties and adhering to optimized protocols, researchers can effectively harness the capabilities of this reagent to push the boundaries of what is possible in their respective fields.

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